

ZINC05007751: A Technical Guide on its In Vitro Antiproliferative Activity

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Compound of Interest

Compound Name: ZINC05007751

Cat. No.: B15607139

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Introduction

ZINC05007751 is a potent and selective inhibitor of the NIMA-related kinase 6 (NEK6), a serine/threonine kinase that plays a crucial role in cell cycle progression, particularly during mitosis.[1][2][3][4][5] Overexpression of NEK6 has been implicated in the pathogenesis of various human cancers, making it an attractive therapeutic target.[6] This technical guide provides a comprehensive overview of the in vitro antiproliferative activity of **ZINC05007751**, including available quantitative data, detailed experimental protocols, and visualizations of the relevant signaling pathways and experimental workflows.

Quantitative Data on Antiproliferative Activity

ZINC05007751 has demonstrated antiproliferative activity against a panel of human cancer cell lines. While specific IC₅₀ values for each cell line are not publicly available in the accessed literature, it has been reported that **ZINC05007751** inhibits the growth of several cancer cell lines with IC₅₀ values below 100 µM.[1] The compound has a reported IC₅₀ of 3.4 µM for the inhibition of the NEK6 enzyme in vitro.[1][2][3][4][5]

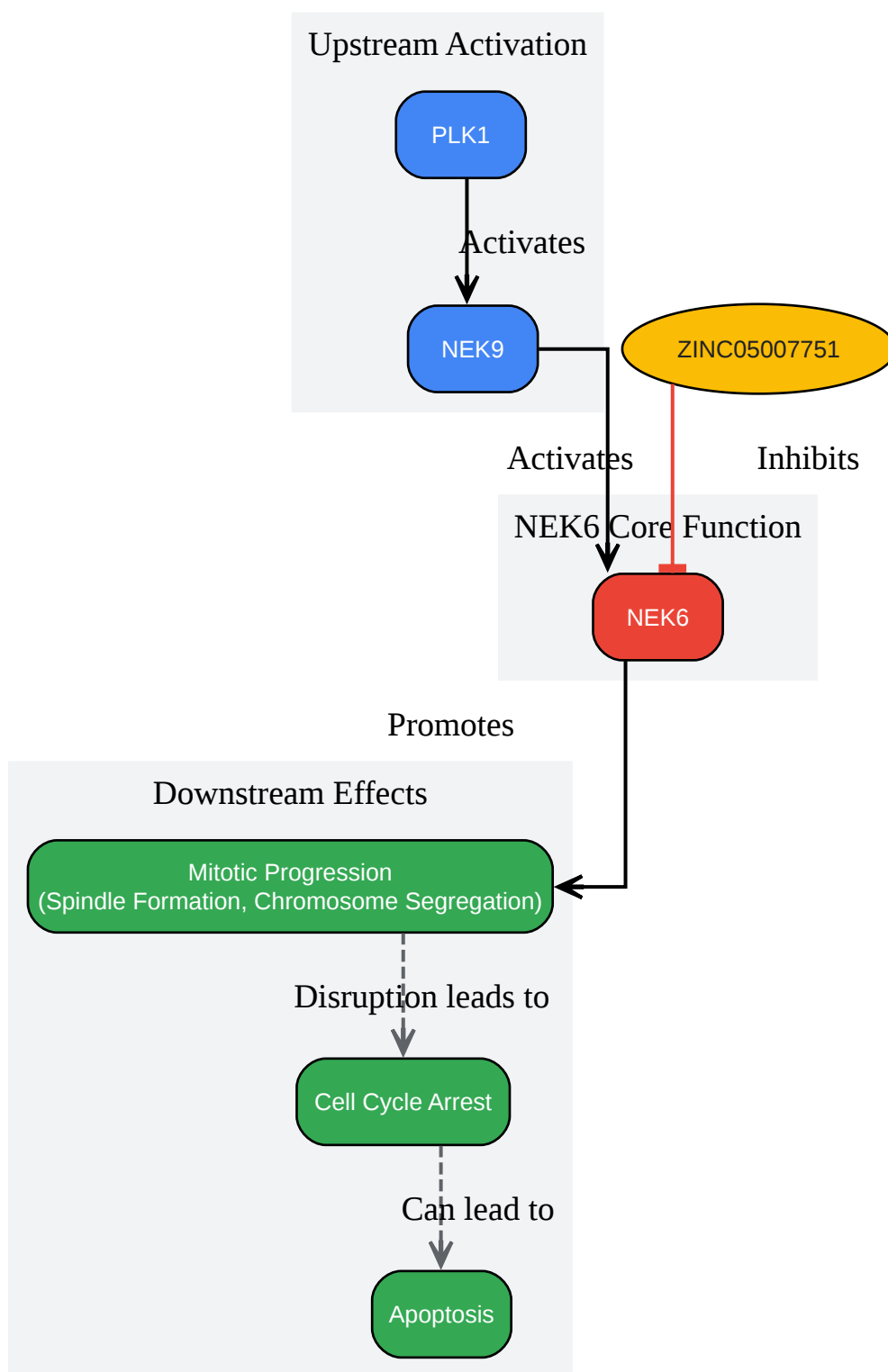
Table 1: Summary of In Vitro Antiproliferative Activity of **ZINC05007751**

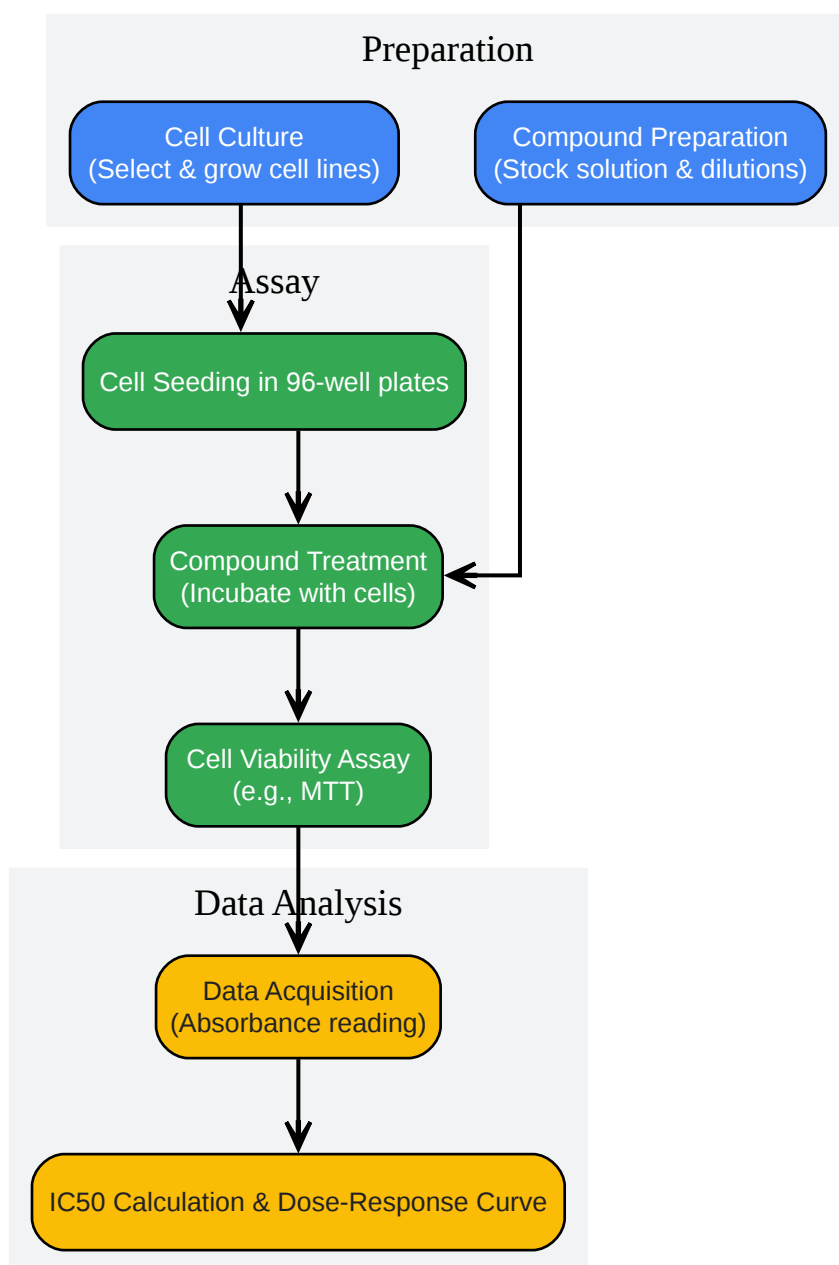
Cancer Cell Line	Tissue of Origin	Reported IC50 (μM)	Synergistic Effects
MDA-MB-231	Breast Adenocarcinoma	< 100 ^[1]	Not Reported
PEO1	Ovarian Carcinoma	< 100 ^[1]	Synergistic with Cisplatin and Paclitaxel ^[1]
NCI-H1299	Non-small Cell Lung Carcinoma	< 100 ^[1]	Not Reported
HCT-15	Colorectal Adenocarcinoma	< 100 ^[1]	Not Reported

It is important to note that the specific IC50 values for the antiproliferative activity against these cell lines were not available in the reviewed literature. The provided information is based on the general statement that the IC50 is below 100 μM.

Mechanism of Action: Inhibition of the NEK6 Signaling Pathway

ZINC05007751 exerts its antiproliferative effects through the inhibition of NEK6. NEK6 is a key regulator of mitotic events, and its inhibition disrupts the proper execution of the cell cycle, leading to cell cycle arrest and apoptosis in cancer cells. The NEK6 signaling pathway is complex and involves interactions with other important cellular proteins.





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